

Personal protective equipment for handling BMS-986339

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Compound of Interest

Compound Name: BMS-986339

Cat. No.: B11929565

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Essential Safety and Handling Guide for BMS-986339

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **BMS-986339**, a potent, orally active Farnesoid X Receptor (FXR) agonist. Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

Summary of Key Information

BMS-986339 is a research compound with significant biological activity.^{[1][2]} While a specific Safety Data Sheet (SDS) is not publicly available, the following information has been compiled from scientific literature and general best practices for handling potent pharmaceutical compounds.

Property	Data
Chemical Name	BMS-986339
CAS Number	2477873-64-4
Mechanism of Action	Potent Farnesoid X Receptor (FXR) Agonist
Known Hazards	As a potent bioactive molecule, BMS-986339 should be handled as potentially hazardous. The toxicological properties have not been fully investigated.
Solubility	Information not publicly available. Assumed to be soluble in organic solvents like DMSO for in vitro studies.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from light.

Personal Protective Equipment (PPE) and Engineering Controls

Due to its potency, a multi-layered approach to protection is mandatory when handling **BMS-986339**.

Minimum PPE Requirements:

- **Gloves:** Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn.
- **Lab Coat:** A dedicated, disposable lab coat or gown should be used.
- **Respiratory Protection:** For handling the solid compound or when aerosolization is possible, a NIOSH-approved respirator (e.g., N95 or higher) is essential.

Engineering Controls:

- Primary Containment: All handling of the solid form of **BMS-986339** (weighing, reconstitution) must be performed in a certified chemical fume hood, a glove box, or a similar containment enclosure.
- Ventilation: Ensure adequate general laboratory ventilation.

Handling and Experimental Protocols

Standard Operating Procedure for Solution Preparation:

- Preparation:
 - Don all required PPE before entering the designated handling area.
 - Prepare the work surface within the containment unit by covering it with absorbent, disposable bench paper.
 - Assemble all necessary equipment (e.g., microbalance, vials, pipettes, solvent).
- Weighing:
 - Tare the analytical balance with a clean, empty vial inside the containment unit.
 - Carefully transfer the required amount of solid **BMS-986339** to the vial using a dedicated spatula. Avoid creating dust.
 - Securely cap the vial containing the weighed compound.
- Solubilization:
 - Using a calibrated pipette, add the appropriate volume of solvent (e.g., DMSO) to the vial.
 - Cap the vial and vortex or sonicate until the compound is fully dissolved.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, clearly labeled vials for single-use to avoid repeated freeze-thaw cycles.

- Store the stock solution and aliquots at the recommended temperature (typically -20°C or -80°C), protected from light.
- Decontamination and Cleanup:
 - Wipe down all surfaces and equipment within the containment unit with an appropriate deactivating solution or 70% ethanol.
 - Dispose of all contaminated disposable materials (e.g., bench paper, pipette tips, gloves) as hazardous chemical waste.

Disposal Plan

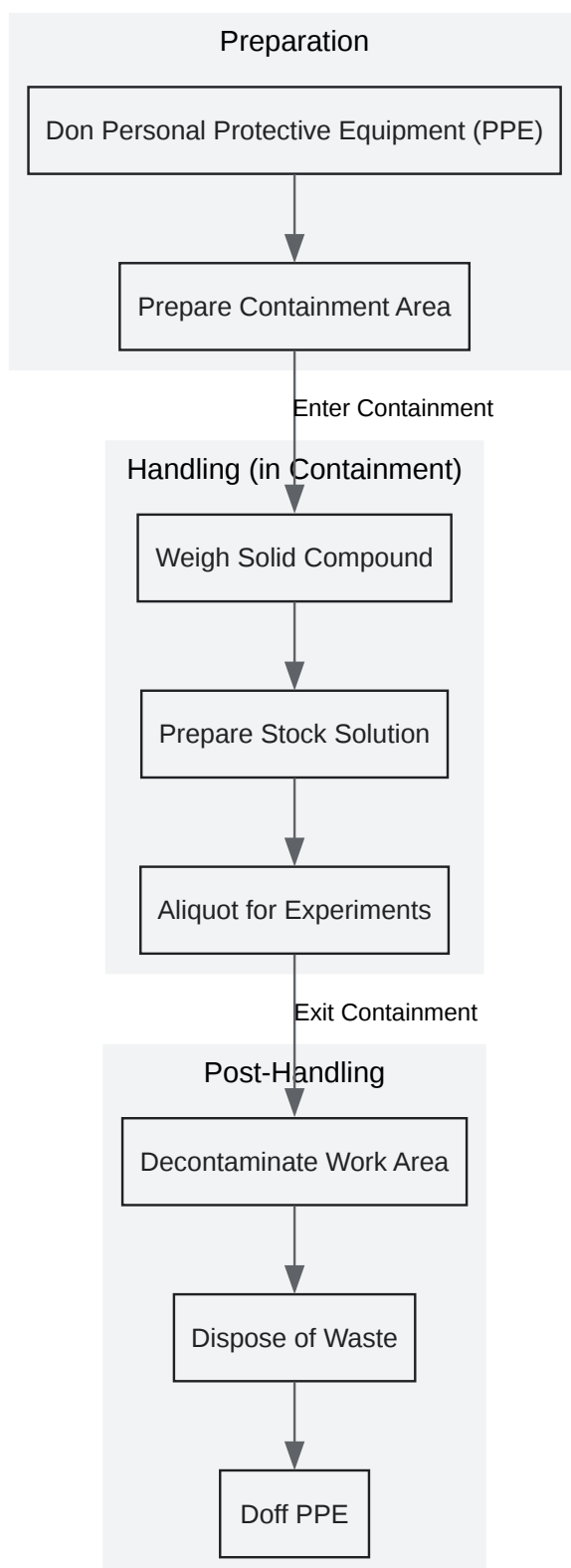
All waste generated from the handling of **BMS-986339** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid materials, including empty vials, gloves, bench paper, and pipette tips, in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **BMS-986339** should be collected in a sealed, labeled hazardous waste container. Do not dispose of down the drain.
- Sharps: Needles or other sharps contaminated with **BMS-986339** must be disposed of in a designated sharps container for chemical waste.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Visual Guides

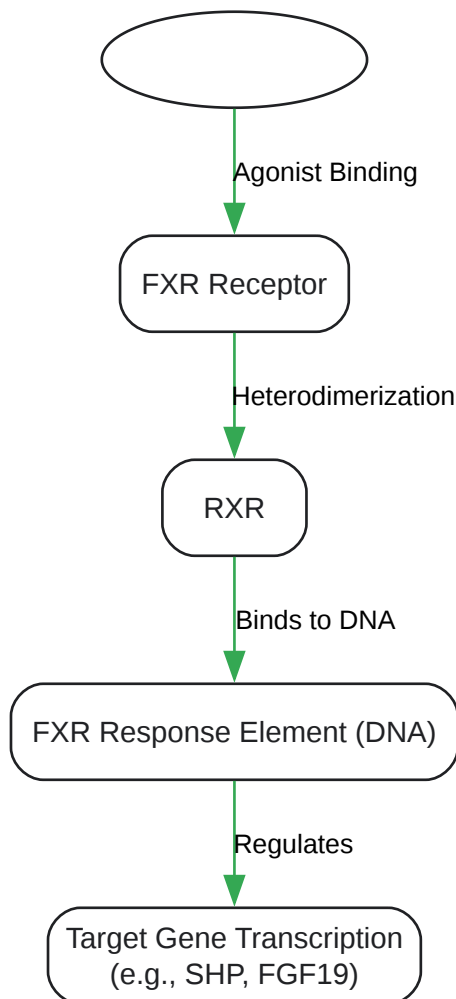
BMS-986339 Handling Workflow



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Caption: Workflow for the safe handling of solid **BMS-986339**.

FXR Signaling Pathway Activation



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Caption: Simplified signaling pathway of **BMS-986339** as an FXR agonist.

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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. Discovery of BMS-986339, a Pharmacologically Differentiated Farnesoid X Receptor Agonist for the Treatment of Nonalcoholic Steatohepatitis - PubMed [pubmed.ncbi.nlm.nih.gov]
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